

N-Propyl-m-toluidine CAS number 142031-46-7

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Compound of Interest

Compound Name: *N-Propyl-m-toluidine*

Cat. No.: B116309

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N-Propyl-m-toluidine: A Technical Overview

CAS Number: 142031-46-7

A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **N-Propyl-m-toluidine**, a substituted aromatic amine. Due to the limited publicly available research on this specific compound, this guide focuses on its fundamental chemical and physical properties, a probable synthetic route, and places it within the broader context of related toluidine compounds. The information presented herein is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

N-Propyl-m-toluidine, also known as 3-methyl-N-propylaniline, is an organic compound with the chemical formula $C_{10}H_{15}N$.^{[1][2][3]} It is a derivative of m-toluidine, where a propyl group is attached to the nitrogen atom of the amino group. The structural and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	142031-46-7	[1] [2] [3]
Molecular Formula	C10H15N	[1] [2] [3]
Molecular Weight	149.23 g/mol	[1] [2]
IUPAC Name	3-methyl-N-propylaniline	[1]
Synonyms	N-(3-methylphenyl)-N-propylamine, N-n-propyl-m-toluidine	[1] [3]

Synthesis

While specific experimental protocols for the synthesis of **N-Propyl-m-toluidine** (CAS 142031-46-7) are not readily available in the surveyed literature, a general method for the N-alkylation of m-toluidine can be inferred from established organic chemistry principles and procedures for analogous compounds. One such probable method is the direct alkylation of m-toluidine with a propyl halide.

Experimental Protocol: N-Alkylation of m-Toluidine

This protocol is adapted from a general procedure for the synthesis of N-alkyl-m-toluidines and should be considered a theoretical approach for the synthesis of **N-Propyl-m-toluidine**.[\[4\]](#)

Materials:

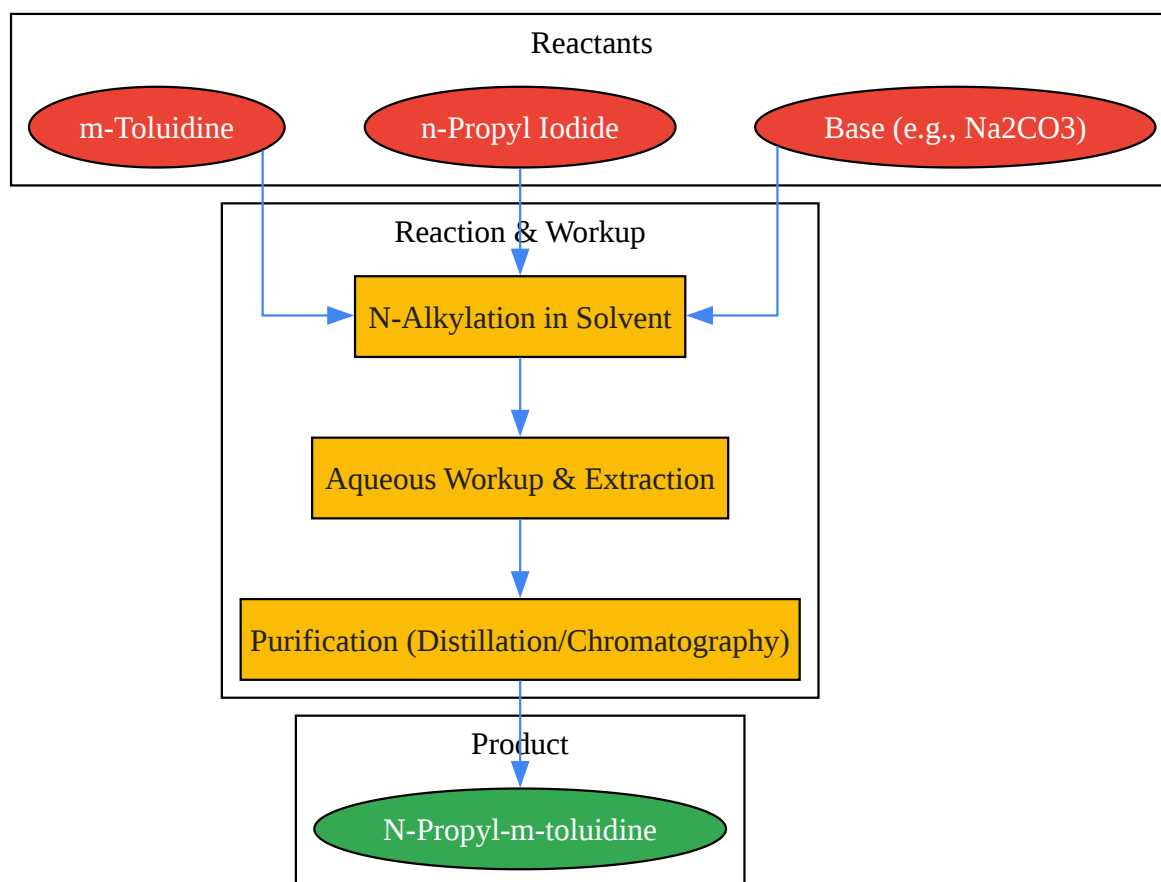
- m-Toluidine
- n-Propyl iodide (or n-propyl bromide)
- Sodium carbonate or a similar weak base
- Solvent (e.g., ethanol, acetonitrile)
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate or sodium sulfate

- Hydrochloric acid (for purification, optional)
- Sodium hydroxide (for neutralization, optional)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve m-toluidine in a suitable solvent such as ethanol.
- Add a slight excess of sodium carbonate to the solution to act as a base.
- Slowly add a stoichiometric equivalent of n-propyl iodide to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Dissolve the residue in diethyl ether and wash with water to remove any remaining salts and unreacted base.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the crude **N-Propyl-m-toluidine**.
- Further purification can be achieved by distillation under reduced pressure or by column chromatography.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of **N-Propyl-m-toluidine**.

Biological Activity and Potential Applications

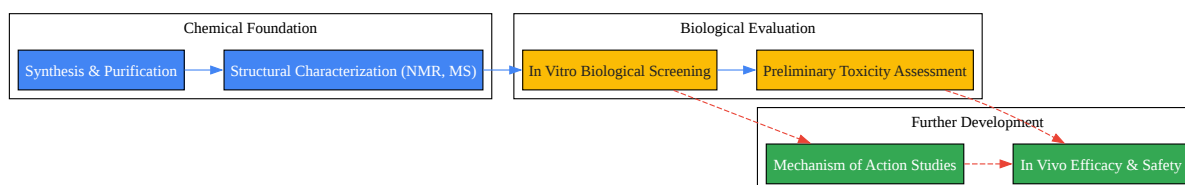
As of the date of this document, there is a notable absence of published research detailing the biological activity, pharmacological properties, or potential therapeutic applications of **N-Propyl-m-toluidine** (CAS 142031-46-7). The broader class of toluidines encompasses compounds with diverse applications, including in the synthesis of dyes, pesticides, and pharmaceuticals. [5] For instance, isomers of toluidine are known precursors to various drugs and agrochemicals.[5]

Given its structure as a substituted aniline, **N-Propyl-m-toluidine** could theoretically be investigated for a range of biological activities. However, without experimental data, any discussion of its mechanism of action or signaling pathway involvement would be purely speculative. Researchers interested in this compound would need to conduct initial screening and in vitro studies to ascertain any potential biological effects.

Future Research Directions

The lack of data on **N-Propyl-m-toluidine** presents an opportunity for novel research. A logical progression for investigating this compound would involve the following steps:

Proposed Research Workflow:



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Caption: A proposed workflow for the future investigation of **N-Propyl-m-toluidine**.

Conclusion

N-Propyl-m-toluidine (CAS 142031-46-7) is a chemical compound for which detailed biological and pharmacological data is currently unavailable in the public domain. This technical guide has provided a summary of its known chemical and physical properties and outlined a probable synthetic route. For researchers and drug development professionals, this compound represents an unexplored area of chemical space. Future research efforts are required to elucidate any potential biological activity and to determine if it holds any promise for therapeutic or other applications.

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